

1-tert-Butyl-3-ethylbenzene molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-tert-Butyl-3-ethylbenzene

Cat. No.: B085526

[Get Quote](#)

An In-depth Technical Guide on **1-tert-Butyl-3-ethylbenzene**: Molecular Structure and Weight

This guide provides a detailed overview of the molecular structure and weight of **1-tert-Butyl-3-ethylbenzene**, a disubstituted aromatic hydrocarbon. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Molecular Properties

1-tert-Butyl-3-ethylbenzene is an organic compound with the chemical formula C₁₂H₁₈.^{[1][2][3][4]} Its structure consists of a benzene ring substituted with an ethyl group and a tert-butyl group at positions 1 and 3, respectively.

Quantitative Data Summary

The fundamental molecular properties of **1-tert-Butyl-3-ethylbenzene** are summarized in the table below. The molecular weight is calculated based on the atomic weights of its constituent elements, carbon and hydrogen. The standard atomic weight of carbon is approximately 12.011 g/mol, and for hydrogen, it is approximately 1.008 g/mol.^{[5][6][7][8]}

Property	Value
Molecular Formula	C ₁₂ H ₁₈
Molecular Weight	162.27 g/mol [1][3]
Monoisotopic Mass	162.14085 Da[2]
IUPAC Name	1-tert-butyl-3-ethylbenzene

Molecular Structure

The structural formula of **1-tert-Butyl-3-ethylbenzene** can be unambiguously represented using various chemical notation systems, including the Simplified Molecular-Input Line-Entry System (SMILES) and the International Chemical Identifier (InChI).

- SMILES: CCC1=CC(=CC=C1)C(C)(C)C[2]
- InChI: InChI=1S/C12H18/c1-5-10-7-6-8-11(9-10)12(2,3)4/h6-9H,5H2,1-4H3[2]

Structural Diagram

The following diagram illustrates the two-dimensional chemical structure of the **1-tert-Butyl-3-ethylbenzene** molecule.

Molecular structure of **1-tert-Butyl-3-ethylbenzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. PubChemLite - 1-tert-butyl-3-ethylbenzene (C₁₂H₁₈) [pubchemlite.lcsb.uni.lu]
- 3. 1-tert-butyl-3-ethylbenzene [stenutz.eu]

- 4. 1-tert-Butyl-3-ethylbenzene, 98% | Fisher Scientific [fishersci.ca]
- 5. byjus.com [byjus.com]
- 6. youtube.com [youtube.com]
- 7. quora.com [quora.com]
- 8. youtube.com [youtube.com]
- To cite this document: BenchChem. [1-tert-Butyl-3-ethylbenzene molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085526#1-tert-butyl-3-ethylbenzene-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com